

Application Notes: Overexpression of **Cyclin D3** Using a Lentiviral Vector

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Compound of Interest

Compound Name: *cyclin D3*
CAS No.: 147954-86-7
Cat. No.: B1179229

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These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the overexpression of **cyclin D3** in mammalian cells using a lentiviral vector system. This powerful technique allows for the stable and long-term expression of **cyclin D3**, facilitating the study of its role in cell cycle progression, tumorigenesis, and as a potential therapeutic target.

Introduction to Cyclin D3

Cyclin D3, encoded by the CCND3 gene, is a key regulatory protein in the cell cycle. It belongs to the D-type cyclin family, which also includes cyclin D1 and cyclin D2. **Cyclin D3** forms a complex with cyclin-dependent kinases 4 and 6 (CDK4/6), and this complex plays a crucial role in the G1 to S phase transition of the cell cycle. The primary function of the **Cyclin D3**-CDK4/6 complex is to phosphorylate the Retinoblastoma (Rb) protein.[1] This phosphorylation event leads to the dissociation of Rb from the E2F transcription factor, allowing E2F to activate the transcription of genes required for DNA synthesis and cell cycle progression.

Dysregulation of **cyclin D3** expression has been implicated in various types of cancer, including hematological malignancies and solid tumors.[2][3] Overexpression of **cyclin D3** can

lead to uncontrolled cell proliferation, a hallmark of cancer. Therefore, studying the effects of **cyclin D3** overexpression is critical for understanding its oncogenic mechanisms and for the development of targeted cancer therapies.

Lentiviral Overexpression System

Lentiviral vectors are a highly efficient tool for gene delivery into a wide range of mammalian cells, including both dividing and non-dividing cells. These vectors are derived from the human immunodeficiency virus (HIV), but have been engineered for safety by removing the genes required for replication. The key advantages of using a lentiviral system for **cyclin D3** overexpression include:

- **High Transduction Efficiency:** Lentiviruses can efficiently infect a broad range of cell types.
- **Stable Integration:** The lentiviral genome integrates into the host cell's DNA, leading to long-term, stable expression of the transgene.
- **Broad Tropism:** Pseudotyping the lentivirus with envelope proteins like VSV-G allows for the transduction of a wide variety of cell types.

This protocol describes the use of a third-generation lentiviral system, which offers enhanced safety features due to the separation of the packaging components into multiple plasmids.

Experimental Overview

The overall experimental workflow for **cyclin D3** overexpression and its functional characterization involves several key stages:

- **Lentiviral Vector Construction:** Cloning the human **cyclin D3** open reading frame (ORF) into a lentiviral expression vector.
- **Lentivirus Production:** Co-transfecting the lentiviral expression vector and packaging plasmids into a packaging cell line (e.g., HEK293T) to produce viral particles.
- **Lentiviral Transduction:** Infecting the target cells with the produced lentivirus to generate a stable cell line overexpressing **cyclin D3**.

- **Verification of Overexpression:** Confirming the increased expression of **cyclin D3** at both the mRNA and protein levels using qPCR and Western blotting, respectively.
- **Functional Analysis:** Assessing the phenotypic effects of **cyclin D3** overexpression, such as changes in cell proliferation.

Data Presentation

Table 1: Verification of Cyclin D3 Overexpression by Western Blot Densitometry

Cell Line	Transduction Group	Cyclin D3 (Arbitrary Units)	β-Actin (Arbitrary Units)	Normalized Cyclin D3 Expression (Cyclin D3 / β-Actin)	Fold Change (vs. Control)
MCF-7	Empty Vector (Control)	15,234	85,678	0.178	1.0
MCF-7	Cyclin D3 Overexpression	98,765	84,987	1.162	6.5
A549	Empty Vector (Control)	12,543	88,345	0.142	1.0
A549	Cyclin D3 Overexpression	85,432	87,654	0.975	6.9

Table 2: Verification of Cyclin D3 Overexpression by qPCR

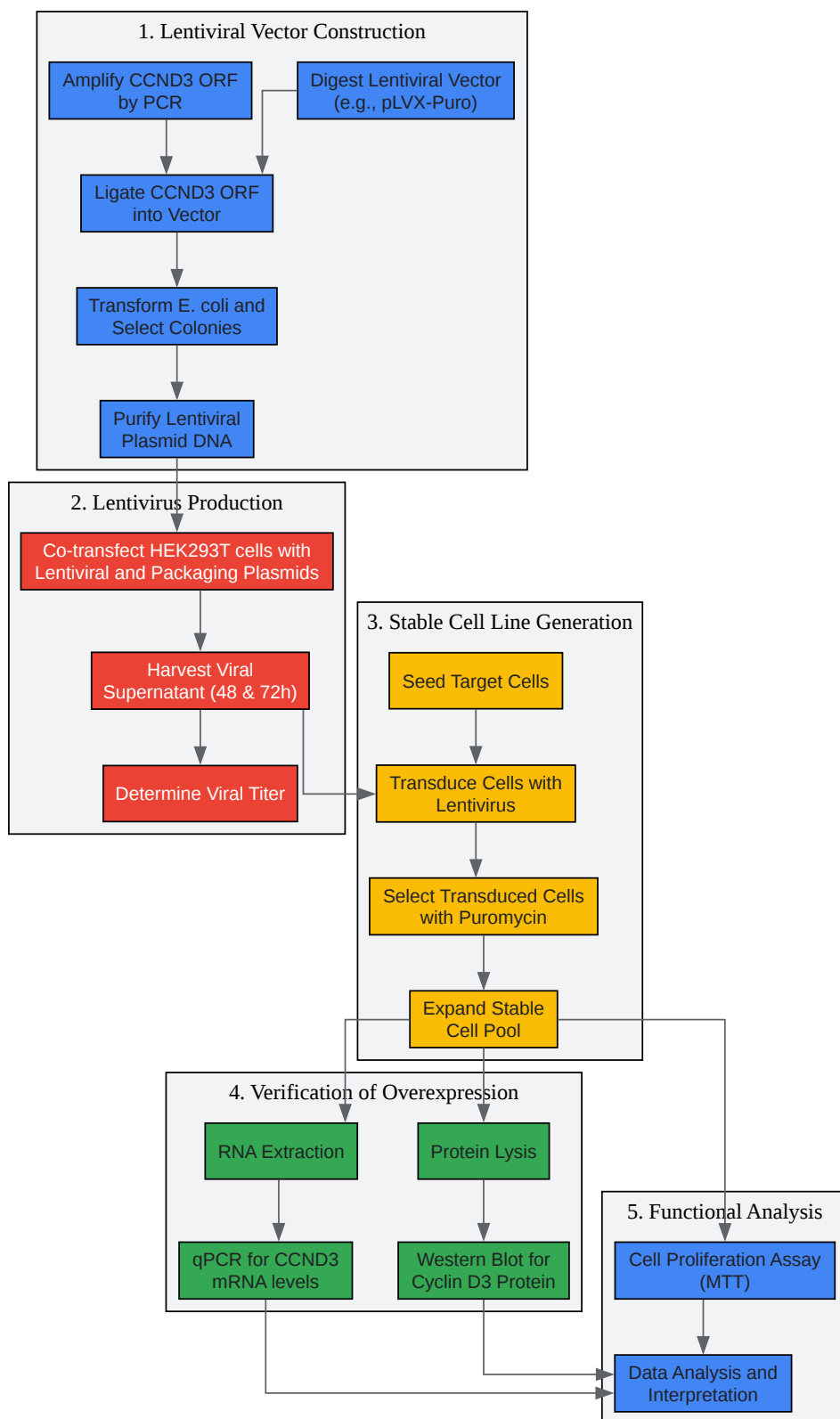
Cell Line	Transduc tion Group	Gene	Cq (Average)	ΔCq (Cq Gene - Cq GAPDH)	$\Delta\Delta Cq$ (ΔCq Sample - ΔCq Control)	Fold Change ($2^{\Delta\Delta Cq}$)
MCF-7	Empty Vector (Control)	CCND3	24.5	6.5	0.0	1.0
GAPDH	18.0					
MCF-7	Cyclin D3 Overexpre ssion	CCND3	20.8	2.7	-3.8	14.0
GAPDH	18.1					
A549	Empty Vector (Control)	CCND3	25.1	7.3	0.0	1.0
GAPDH	17.8					
A549	Cyclin D3 Overexpre ssion	CCND3	21.2	3.5	-3.8	14.0
GAPDH	17.7					

Table 3: Analysis of Cell Proliferation by MTT Assay

Cell Line	Transduction Group	24 hours (Absorbance at 570 nm)	48 hours (Absorbance at 570 nm)	72 hours (Absorbance at 570 nm)
MCF-7	Empty Vector (Control)	0.45 ± 0.05	0.82 ± 0.07	1.25 ± 0.11
MCF-7	Cyclin D3 Overexpression	0.58 ± 0.06	1.21 ± 0.09	1.98 ± 0.15
A549	Empty Vector (Control)	0.41 ± 0.04	0.75 ± 0.06	1.15 ± 0.10
A549	Cyclin D3 Overexpression	0.55 ± 0.05	1.12 ± 0.08	1.85 ± 0.13

Signaling Pathway and Experimental Workflow Diagrams

Caption: **Cyclin D3**-CDK4/6-Rb signaling pathway.



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Caption: Experimental workflow for **cyclin D3** overexpression.

Experimental Protocols

Protocol 1: Cloning of Human Cyclin D3 ORF into a Lentiviral Vector

This protocol describes the cloning of the human **cyclin D3** (CCND3) open reading frame (ORF) into the pLVX-Puro lentiviral vector using restriction enzyme cloning.

Materials:

- Human CCND3 cDNA clone or template
- pLVX-Puro lentiviral vector
- Restriction enzymes (e.g., EcoRI and BamHI) and corresponding buffer
- T4 DNA Ligase and buffer
- High-fidelity DNA polymerase
- dNTPs
- Primers for CCND3 ORF amplification with restriction sites
- Competent E. coli (e.g., Stbl3)
- LB agar plates with ampicillin
- Plasmid purification kit

Primer Design:

- Forward Primer: 5'- GCG GAATTC GCCACC ATGGAGCTGCTGTGCTGC -3' (Contains an EcoRI site and a Kozak sequence)
- Reverse Primer: 5'- CGC GGATCC TCACAGGCGGCTGAGG -3' (Contains a BamHI site)

Procedure:

- PCR Amplification of CCND3 ORF:
 - Set up a PCR reaction to amplify the CCND3 ORF using a high-fidelity DNA polymerase.
 - Use the designed forward and reverse primers.
 - Perform PCR with an appropriate annealing temperature and extension time for the CCND3 ORF.
 - Run the PCR product on an agarose gel to confirm the correct size (~882 bp).
 - Purify the PCR product using a PCR purification kit.
- Restriction Digest:
 - Digest both the purified CCND3 PCR product and the pLVX-Puro vector with EcoRI and BamHI.
 - Incubate at 37°C for 1-2 hours.
 - Purify the digested vector and insert by gel electrophoresis and gel extraction.
- Ligation:
 - Set up a ligation reaction with the digested pLVX-Puro vector and the CCND3 insert at a 1:3 molar ratio.
 - Add T4 DNA Ligase and buffer.
 - Incubate at 16°C overnight or at room temperature for 1-2 hours.
- Transformation:
 - Transform competent E. coli with the ligation product.
 - Plate the transformed bacteria on LB agar plates containing ampicillin.
 - Incubate at 37°C overnight.

- Colony Screening and Plasmid Purification:
 - Pick several colonies and grow them in liquid LB medium with ampicillin.
 - Purify the plasmid DNA using a miniprep kit.
 - Verify the correct insertion by restriction digest and Sanger sequencing.

Protocol 2: Lentivirus Production and Transduction

This protocol describes the production of lentiviral particles in HEK293T cells and their use to transduce target cells.

Materials:

- HEK293T cells
- pLVX-Puro-CCND3 plasmid
- Lentiviral packaging plasmids (e.g., psPAX2 and pMD2.G)
- Transfection reagent (e.g., Lipofectamine 3000)
- DMEM with 10% FBS
- Opti-MEM
- Polybrene
- Puromycin
- 0.45 µm syringe filter

Procedure:

Day 1: Seed HEK293T Cells

- Seed HEK293T cells in a 10 cm dish so that they reach 70-80% confluency on the day of transfection.

Day 2: Transfection

- In separate tubes, dilute the pLVX-Puro-CCND3, psPAX2, and pMD2.G plasmids and the transfection reagent in Opti-MEM according to the manufacturer's instructions.
- Combine the diluted DNA and transfection reagent, and incubate to allow complex formation.
- Add the transfection complex dropwise to the HEK293T cells.
- Incubate for 4-6 hours, then replace the medium with fresh DMEM with 10% FBS.

Day 4 & 5: Virus Harvest

- At 48 hours post-transfection, collect the supernatant containing the viral particles.
- Filter the supernatant through a 0.45 µm syringe filter.
- Add fresh medium to the cells and collect the supernatant again at 72 hours post-transfection.
- The viral supernatant can be used immediately or stored at -80°C.

Day 6: Transduction of Target Cells

- Seed the target cells in a 6-well plate.
- On the following day, replace the medium with fresh medium containing the lentiviral supernatant and polybrene (final concentration 4-8 µg/mL).
- Incubate for 24-48 hours.

Day 8 onwards: Selection of Stable Cells

- Replace the virus-containing medium with fresh medium containing puromycin at a pre-determined optimal concentration for your cell line.
- Replace the selection medium every 2-3 days until non-transduced cells are eliminated.

- Expand the puromycin-resistant cells to establish a stable **cyclin D3**-overexpressing cell line.

Protocol 3: Western Blotting for Cyclin D3

This protocol details the detection of **cyclin D3** protein levels by Western blotting.

Materials:

- Cell lysates from control and **cyclin D3**-overexpressing cells
- RIPA buffer with protease and phosphatase inhibitors
- BCA protein assay kit
- SDS-PAGE gels
- PVDF membrane
- Transfer buffer
- Blocking buffer (5% non-fat milk in TBST)
- Primary antibody: anti-**Cyclin D3**
- Primary antibody: anti- β -actin (loading control)
- HRP-conjugated secondary antibody
- ECL Western blotting substrate
- Chemiluminescence imaging system

Procedure:

- Protein Extraction and Quantification:
 - Lyse cells in RIPA buffer on ice.

- Centrifuge to pellet cell debris and collect the supernatant.
- Determine the protein concentration using a BCA assay.
- SDS-PAGE and Protein Transfer:
 - Prepare protein samples by mixing with Laemmli buffer and boiling.
 - Load equal amounts of protein per lane onto an SDS-PAGE gel.
 - Run the gel to separate proteins by size.
 - Transfer the separated proteins to a PVDF membrane.
- Immunoblotting:
 - Block the membrane in blocking buffer for 1 hour at room temperature.
 - Incubate the membrane with the primary anti-**Cyclin D3** antibody overnight at 4°C.
 - Wash the membrane three times with TBST.
 - Incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
 - Wash the membrane three times with TBST.
- Detection and Analysis:
 - Incubate the membrane with ECL substrate.
 - Capture the chemiluminescent signal using an imaging system.
 - Re-probe the membrane with an anti- β -actin antibody as a loading control.
 - Perform densitometric analysis to quantify the relative protein expression levels.

Protocol 4: Quantitative Real-Time PCR (qPCR) for CCND3

This protocol describes the quantification of CCND3 mRNA levels using qPCR.

Materials:

- RNA extraction kit
- cDNA synthesis kit
- SYBR Green qPCR master mix
- Primers for CCND3 and a housekeeping gene (e.g., GAPDH)
- qPCR instrument

CCND3 qPCR Primers:

- Forward: 5'- CTGGAGGTGTGGCACAAGAA -3'
- Reverse: 5'- GGTGGGGTCCAGGTTTCATAG -3'

GAPDH qPCR Primers:

- Forward: 5'- AATCCCATCACCATCTTCCA -3'
- Reverse: 5'- TGGACTCCACGACGTACTCA -3'

Procedure:

- RNA Extraction and cDNA Synthesis:
 - Extract total RNA from control and **cyclin D3**-overexpressing cells.
 - Synthesize cDNA from the extracted RNA using a reverse transcription kit.
- qPCR Reaction:
 - Set up qPCR reactions containing SYBR Green master mix, forward and reverse primers for either CCND3 or GAPDH, and cDNA.

- Run the reactions in a qPCR instrument using a standard thermal cycling protocol.
- Data Analysis:
 - Determine the Cq values for CCND3 and GAPDH in each sample.
 - Calculate the relative expression of CCND3 using the $\Delta\Delta Cq$ method, normalizing to GAPDH expression.

Protocol 5: Cell Proliferation Assay (MTT)

This protocol outlines the measurement of cell proliferation using the MTT assay.^[4]

Materials:

- Control and **cyclin D3**-overexpressing cells
- 96-well plates
- MTT solution (5 mg/mL in PBS)
- DMSO
- Microplate reader

Procedure:

- Cell Seeding:
 - Seed an equal number of control and **cyclin D3**-overexpressing cells into 96-well plates.
 - Include wells with medium only as a blank control.
- Cell Culture:
 - Incubate the cells for 24, 48, and 72 hours.
- MTT Assay:

- At each time point, add MTT solution to each well and incubate for 4 hours at 37°C.
- Remove the medium and add DMSO to dissolve the formazan crystals.
- Shake the plate for 10 minutes to ensure complete dissolution.
- Data Acquisition and Analysis:
 - Measure the absorbance at 570 nm using a microplate reader.
 - Subtract the absorbance of the blank wells.
 - Plot the absorbance values over time to compare the proliferation rates of the two cell populations.

References

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